

Cell-based assays involving 3-Benzoxazol-2-yl-phenylamine

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Compound of Interest

Compound Name: 3-Benzoxazol-2-yl-phenylamine

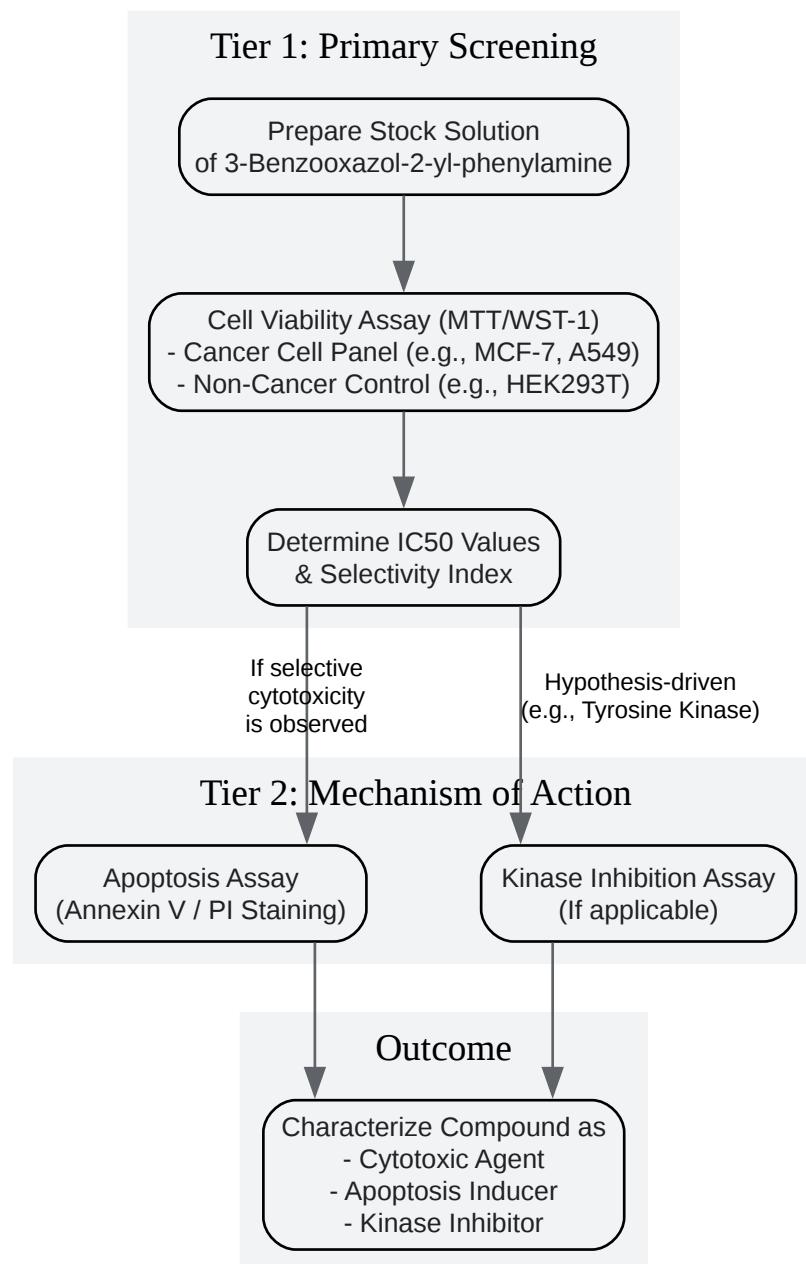
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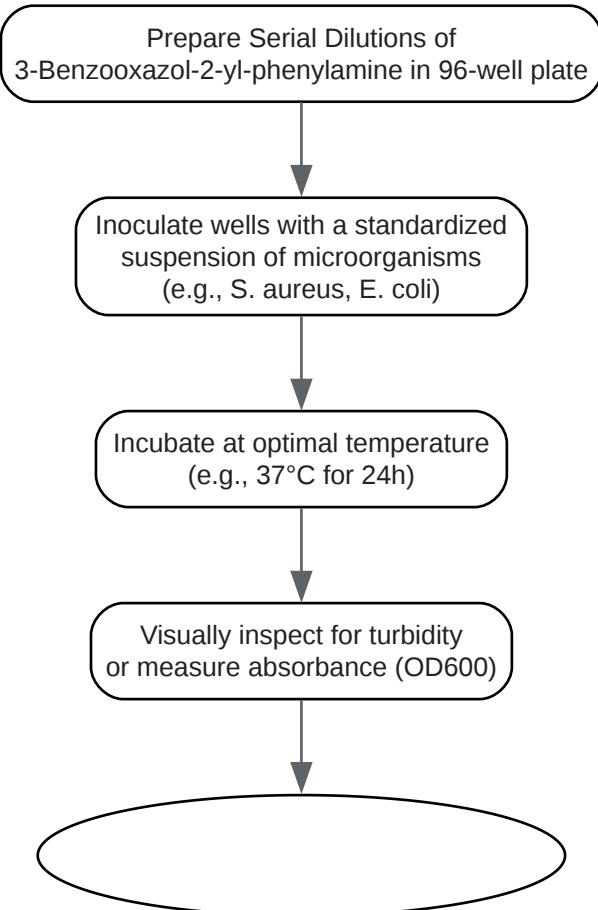
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Section 1: Assessment of Anticancer Activity

Many 2-substituted benzoxazole derivatives have demonstrated potent anti-proliferative and cytotoxic effects against various cancer cell lines^{[4][5]}. Some have been shown to act as kinase inhibitors, a critical target class in oncology^{[1][6]}. The following protocols outline a systematic approach to determine if **3-Benzoxazol-2-yl-phenylamine** possesses anticancer properties.

Workflow for Anticancer Candidate Screening





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